

Introduction: A Compound of Sensory and Safety Significance

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Compound of Interest

Compound Name: *Isopropyl 2-methylbutyrate*

Cat. No.: B1580992

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Isopropyl 2-methylbutyrate (CAS No. 66576-71-4) is a volatile ester recognized for its characteristic fruity aroma.^[1] This property has led to its widespread application as a flavoring agent in food and beverages and as a fragrance component in personal care products and cosmetics.^{[2][3]} Given its prevalence in consumer goods, a thorough understanding of its toxicological profile is paramount for ensuring human safety and regulatory compliance.

This guide, prepared from the perspective of a Senior Application Scientist, synthesizes the available toxicological data for **Isopropyl 2-methylbutyrate**. It moves beyond a simple recitation of facts to explain the causality behind the experimental designs and the logic underpinning the risk assessments, particularly in instances where data gaps exist. The methodologies described adhere to internationally recognized standards, ensuring the trustworthiness and validity of the findings.

Table 1: Physicochemical Properties of **Isopropyl 2-methylbutyrate**

Property	Value	Source
CAS Number	66576-71-4	[4]
Molecular Formula	C ₈ H ₁₆ O ₂	[2]
Molecular Weight	144.21 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	140 - 144 °C	[2]
Flash Point	32.8 °C (91.0 °F)	[4]
Density	~0.85 g/cm ³	[2]
Solubility	Insoluble in water; soluble in organic solvents like ethanol	[3]

Part 1: Acute Systemic Toxicity Assessment

Acute toxicity studies are fundamental to characterizing the potential for a substance to cause adverse health effects following a single, short-term exposure. These studies inform hazard classification and are critical for establishing safe handling procedures.

Oral Toxicity

The acute oral toxicity has been determined in a study following the OECD Test Guideline 423 (Acute Oral Toxicity – Acute Toxic Class Method). This method involves administering the substance to a group of fasted animals (typically rats) and observing them for a defined period for signs of toxicity and mortality.

The result for **Isopropyl 2-methylbutyrate** indicates a low order of acute oral toxicity.[\[4\]](#)

Table 2: Acute Toxicity Data for **Isopropyl 2-methylbutyrate**

Endpoint	Species	Guideline	Result	Classification
Acute Oral LD ₅₀	Rat	OECD 423	> 2000 mg/kg	May be harmful if swallowed (H303) ^[4]

No specific studies on acute dermal or inhalation toxicity were identified. However, for inhalation, it is noted that "No adverse effects due to inhalation are expected."^[4]

Experimental Protocol: OECD 423 (Acute Toxic Class Method)

- Animal Selection: Healthy, young adult rats of a standard laboratory strain are selected.
- Housing & Acclimation: Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycle, and acclimated for at least 5 days.
- Fasting: Prior to dosing, animals are fasted overnight (food, but not water, is withheld).
- Dosing: The test substance is administered by oral gavage. The test proceeds sequentially using a limited number of animals at each step. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, respiration, etc.), and changes in body weight for at least 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Endpoint Determination: The LD₅₀ is determined based on the observed mortality at different dose levels. The result > 2000 mg/kg indicates that the median lethal dose is above the highest tested concentration.

Part 2: Local Tolerance - Irritation and Sensitization

These endpoints assess the potential of a substance to cause local effects on the skin and eyes upon direct contact.

Skin and Eye Irritation

The potential for **Isopropyl 2-methylbutyrate** to cause skin irritation was evaluated according to OECD Test Guideline 404. The results indicate it is not a skin irritant.^[4] While some safety data sheets may use precautionary language like "causes mild skin irritation," the formal guideline study is the authoritative source for classification.^[4] For eye contact, the substance is described as causing temporary or mild irritation upon direct contact.^[4]

Skin Sensitization

Skin sensitization is an allergic response mediated by the immune system following skin contact. The potential for **Isopropyl 2-methylbutyrate** to induce this effect has been assessed through both animal and human studies.

- Animal Study (Guinea Pig Maximization Test - GPMT): A GPMT, conducted according to OECD Test Guideline 406, found the substance to be non-sensitizing.^[4]
- Human Study (CNIH): A Confirmation of No Induction in Humans test (also known as a Human Repeat Insult Patch Test or HRIPT) was conducted with a 20% concentration of **Isopropyl 2-methylbutyrate** in white petrolatum. No reactions indicative of sensitization were observed in any of the 50 volunteers.^[5]

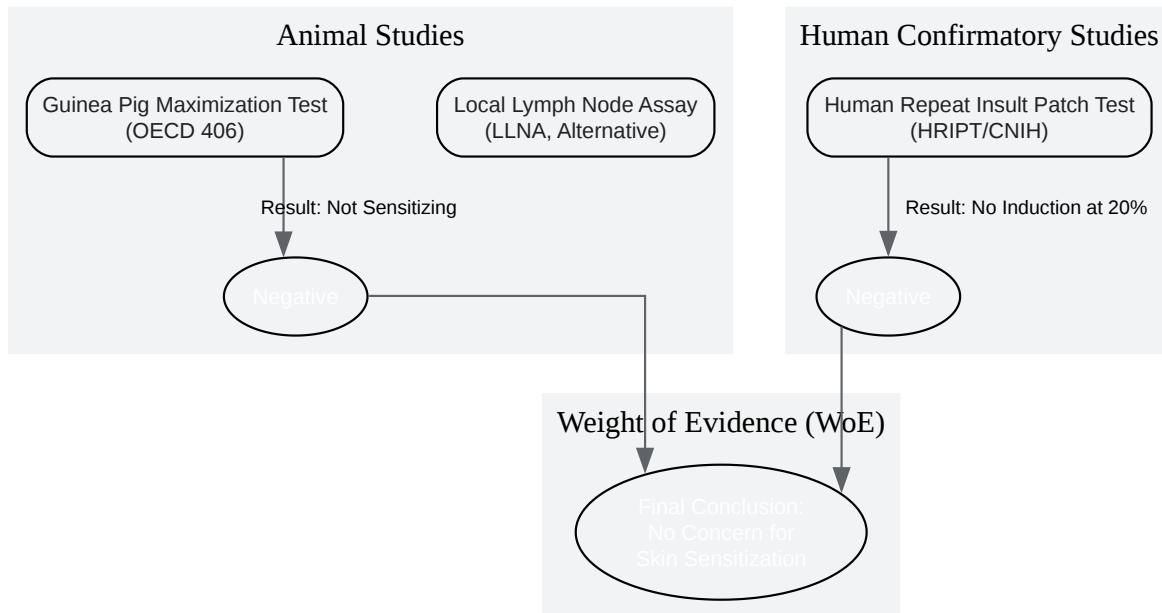
Based on the weight of evidence from these studies, **Isopropyl 2-methylbutyrate** is not considered a skin sensitizer.^[5]

Table 3: Irritation and Sensitization Profile

Endpoint	Species	Guideline	Result
Skin Irritation	Rabbit	OECD 404	No skin irritation ^[4]
Eye Irritation	N/A	N/A	Causes temporary/mild irritation ^[4]
Skin Sensitization	Guinea Pig	OECD 406	Not sensitizing ^[4]
Skin Sensitization	Human	CNIH/HRIPT	Not sensitizing at 20% ^[5]

Experimental Workflow: Skin Sensitization Assessment

The following diagram illustrates the logical flow of a comprehensive skin sensitization assessment, integrating animal and human data.



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Caption: Workflow for skin sensitization assessment.

Part 3: Genotoxicity Assessment

Genotoxicity assays are designed to detect if a substance can cause damage to the genetic material (DNA) of cells, a potential precursor to cancer or heritable defects. A standard battery of in vitro tests is typically employed.

For **Isopropyl 2-methylbutyrate**, the genotoxic potential has been evaluated in two key assays:

- Bacterial Reverse Mutation Assay (Ames Test): This test, conducted according to OECD Guideline 471, uses multiple strains of *Salmonella typhimurium* and *Escherichia coli* to

detect gene mutations. The substance was tested up to a concentration of 5000 μ g/plate, both with and without metabolic activation (S9 mix), and showed no increase in revertant colonies. This indicates it is not mutagenic under the test conditions.[4][5]

- In Vitro Chromosome Aberration Study: This assay, following OECD Guideline 473, assesses the potential of a substance to cause structural damage to chromosomes in cultured human peripheral blood lymphocytes. The substance was tested up to 1444 μ g/mL and was found to be non-clastogenic.[5]

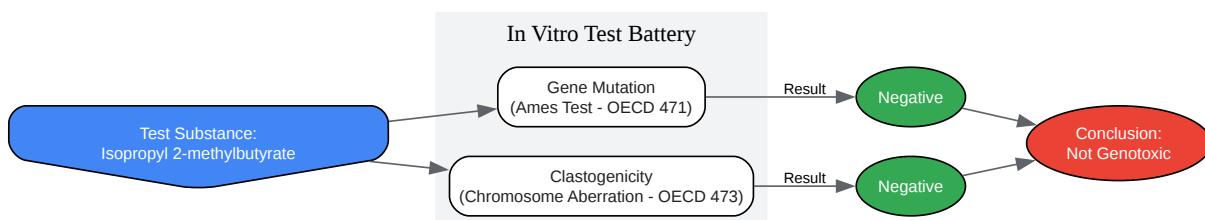
The collective results from this battery of tests lead to the conclusion that **Isopropyl 2-methylbutyrate** does not present a concern for genotoxicity.[5]

Table 4: Genotoxicity Study Summary

Assay	Test System	Guideline	Concentration	Metabolic Activation	Result
Bacterial Reverse Mutation	S. typhimurium strains	OECD 471	Up to 5000 μ g/plate	With & Without S9	Negative[4][5]
Chromosome Aberration	Human Lymphocytes	OECD 473	Up to 1444 μ g/mL	With & Without S9	Negative[5]

Diagram: Genotoxicity Testing Strategy

This diagram outlines the standard tiered approach for evaluating the genotoxic potential of a chemical.



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Caption: Standard in vitro genotoxicity testing workflow.

Part 4: Repeated Dose and Reproductive Toxicity - The TTC Approach

For many specialty chemicals like flavor and fragrance ingredients, conducting long-term repeated dose or reproductive toxicity studies is not always feasible or necessary, especially when human exposure is very low. In such cases, the Threshold of Toxicological Concern (TTC) approach provides a scientifically robust method for safety assessment.[\[6\]](#)[\[7\]](#)

No specific repeated dose or reproductive toxicity studies are available for **Isopropyl 2-methylbutyrate**.[\[5\]](#)

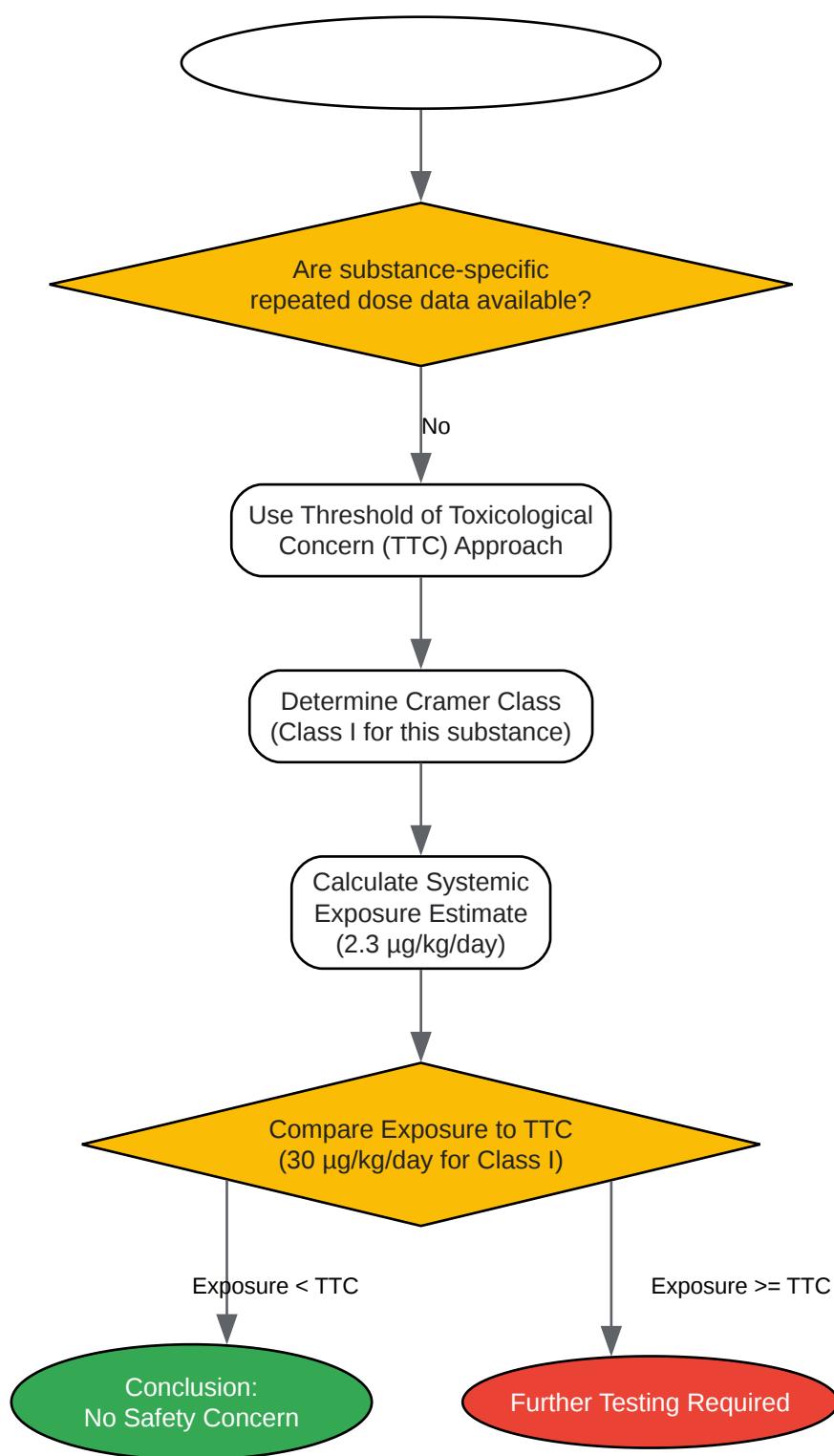
The risk assessment for these endpoints is therefore based on the TTC. The TTC is a human exposure threshold value for a group of chemicals; below this threshold, there is a very low probability of an appreciable risk to human health. Chemicals are categorized into one of three "Cramer Classes" based on their chemical structure and predicted toxicity.

Isopropyl 2-methylbutyrate is classified as a Cramer Class I material, which represents substances with simple structures and low predicted toxicity.[\[5\]](#)

- Repeated Dose Toxicity: The total systemic exposure to **Isopropyl 2-methylbutyrate** from its use in consumer products is estimated to be 2.3 µg/kg/day. This is well below the established TTC of 30 µg/kg/day for a Cramer Class I substance.[\[5\]](#)
- Reproductive Toxicity: Similarly, the systemic exposure of 2.3 µg/kg/day is below the TTC for reproductive toxicity for a Cramer Class I material (30 µg/kg/day).[\[5\]](#)

Therefore, based on the TTC approach, **Isopropyl 2-methylbutyrate** does not present a safety concern for repeated dose or reproductive toxicity at current exposure levels.[\[5\]](#)

Diagram: Decision Process for Repeated Dose Toxicity Assessment

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Caption: Decision tree for repeated dose toxicity using the TTC approach.

Part 5: Regulatory and Expert Panel Assessments

Independent expert panels provide crucial oversight and validation of chemical safety assessments.

- Research Institute for Fragrance Materials (RIFM): The RIFM Expert Panel has evaluated **Isopropyl 2-methylbutyrate** and concluded that the existing information supports its safe use as a fragrance ingredient.^[5] Their assessment covers genotoxicity, repeated dose toxicity, reproductive toxicity, and skin sensitization, concluding no concerns at current use levels.^[5]
- Joint FAO/WHO Expert Committee on Food Additives (JECFA): In 1997, JECFA evaluated **Isopropyl 2-methylbutyrate** and allocated an Acceptable Daily Intake (ADI) of "No safety concern at current levels of intake when used as a flavouring agent."^[3]

Conclusion

The toxicological data for **Isopropyl 2-methylbutyrate** demonstrates a favorable safety profile for its use as a fragrance and flavor ingredient. It exhibits low acute oral toxicity, is not a skin irritant or sensitizer, and shows no evidence of genotoxic potential in a standard in vitro test battery. While specific long-term toxicity data is lacking, the application of the Threshold of Toxicological Concern (TTC) principle, supported by low consumer exposure estimates, provides confidence in its safety regarding repeated dose and reproductive effects. These findings are corroborated by positive safety assessments from expert panels such as RIFM and JECFA.

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